Comparative analysis of different 12-Methyltridecanal synthesis methods

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Compound of Interest

Compound Name:	*12-Methyltridecanal*
CAS No.:	*93843-20-0*
Cat. No.:	*B7824455*

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Comparative Analysis of Synthetic Routes to 12-Methyltridecanal

For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Synthesis Methods for a Key Long-Chain Aldehyde

12-Methyltridecanal, a branched long-chain aldehyde, is a molecule of interest in various fields, including flavor and fragrance chemistry, as well as a potential intermediate in the synthesis of more complex bioactive molecules. The efficient and selective synthesis of this compound is therefore of significant interest to the scientific community. This guide provides a comparative analysis of three prominent synthetic methodologies for obtaining **12-Methyltridecanal**: Oxidation of 12-methyltridecan-1-ol, the Wittig Reaction, and a Grignard-based approach. Each method is evaluated based on reaction efficiency, substrate availability, and operational considerations, supported by generalized experimental protocols and data.

At a Glance: Comparison of **12-Methyltridecanal** Synthesis Methods

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Method	Starting Materials	Key Reagents	Typical Yield	Key Advantages	Key Disadvantages
Oxidation of 12-methyltridecan-1-ol	12-methyltridecan-1-ol	Swern Oxidation: Oxalyl chloride, DMSO, Triethylamine Dess-Martin Periodinane (DMP)	High (often >90%)	High selectivity, mild reaction conditions, readily available starting material.	Swern: Requires cryogenic temperatures, produces malodorous byproducts.DMP: Reagent can be explosive under certain conditions, relatively high cost.
Wittig Reaction	Undecyltriphenylphosphonium bromide, Formaldehyde	Strong base (e.g., n-BuLi), Undecyltriphenylphosphonium bromide, Formaldehyde	Moderate to High	Forms C-C bond with high regioselectivity, tolerant of various functional groups.	Stoichiometric use of phosphonium ylide, removal of triphenylphosphine oxide byproduct can be challenging.

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Grignard-based Synthesis	11-Bromoundecane, Formaldehyde dimethyl acetal	Magnesium, Formaldehyde dimethyl acetal, Acid (for hydrolysis and subsequent oxidation)	Moderate	Readily available starting materials, versatile for chain extension.	Multi-step process, Grignard reagents are sensitive to moisture and protic functional groups, requires a separate oxidation step.

In-Depth Analysis of Synthesis Methods

Oxidation of 12-methyltridecan-1-ol

The most direct route to **12-Methyltridecanal** is the oxidation of its corresponding primary alcohol, 12-methyltridecan-1-ol. This method is highly favored due to the commercial availability of the starting alcohol and the high efficiency of modern oxidation protocols. Two of the most effective methods for this transformation are the Swern oxidation and the Dess-Martin periodinane (DMP) oxidation.

Swern Oxidation: This method utilizes dimethyl sulfoxide (DMSO) activated by oxalyl chloride, followed by the addition of a hindered base such as triethylamine.[1] It is renowned for its mild reaction conditions, which are highly effective for oxidizing primary alcohols to aldehydes without over-oxidation to carboxylic acids.[1] A significant drawback is the requirement for cryogenic temperatures (typically -78 °C) to control the reaction and the formation of volatile and malodorous dimethyl sulfide as a byproduct.[1]

Dess-Martin Periodinane (DMP) Oxidation: The use of Dess-Martin periodinane offers a convenient alternative, allowing the oxidation to be performed at room temperature.[2][3] DMP is a hypervalent iodine reagent that provides high yields of aldehydes from primary alcohols under neutral conditions.[2][3] This method is particularly advantageous for sensitive

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substrates. However, the reagent can be explosive under certain conditions and is relatively expensive, which might be a consideration for large-scale synthesis.[2]

The Wittig Reaction

The Wittig reaction is a powerful tool for the formation of carbon-carbon double bonds and can be adapted to synthesize aldehydes.[4][5] In a potential synthesis of **12-Methyltridecanal**, a C12 phosphonium ylide, such as undecyltriphenylphosphonium bromide, could be reacted with formaldehyde. This would be followed by a subsequent hydroboration-oxidation of the resulting terminal alkene to yield the primary alcohol, which is then oxidized to the aldehyde. A more direct, albeit less common, variation would involve a protected form of a formyl ylide. The key advantage of the Wittig reaction is its high regioselectivity in placing the double bond.[4] However, the reaction requires stoichiometric amounts of the phosphonium salt and a strong base, and the removal of the triphenylphosphine oxide byproduct can sometimes be challenging.

Grignard-based Synthesis

A Grignard-based approach offers a versatile method for carbon chain elongation. To synthesize **12-Methyltridecanal**, one could start with the formation of a Grignard reagent from an 11-carbon alkyl halide, such as 11-bromoundecane.[6] This Grignard reagent can then react with a one-carbon electrophile, such as formaldehyde or a protected equivalent like formaldehyde dimethyl acetal, to form 12-methyltridecan-1-ol after acidic workup.[7][8] The resulting primary alcohol is then oxidized to the desired aldehyde using one of the methods described previously (e.g., Swern or DMP oxidation). While this method utilizes readily available starting materials, it is a multi-step process. Grignard reagents are also highly sensitive to moisture and protic functional groups, necessitating strictly anhydrous reaction conditions.[6]

Experimental Protocols

Protocol 1: Synthesis of **12-Methyltridecanal** via Swern Oxidation of 12-methyltridecan-1-ol

- Preparation of the Swern Reagent: A solution of oxalyl chloride (1.2 equivalents) in anhydrous dichloromethane (DCM) is cooled to -78 °C under an inert atmosphere. To this, a

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solution of dimethyl sulfoxide (DMSO, 2.2 equivalents) in DCM is added dropwise, and the mixture is stirred for 15 minutes.

- Oxidation: A solution of 12-methyltridecan-1-ol (1.0 equivalent) in DCM is added slowly to the activated DMSO mixture at -78 °C. The reaction is stirred for 30 minutes.
- Work-up: Triethylamine (5.0 equivalents) is added to the reaction mixture, which is then allowed to warm to room temperature. The reaction is quenched with water, and the organic layer is separated. The aqueous layer is extracted with DCM. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to afford the crude **12-Methyltridecanal**.
- Purification: The crude product is purified by column chromatography on silica gel.

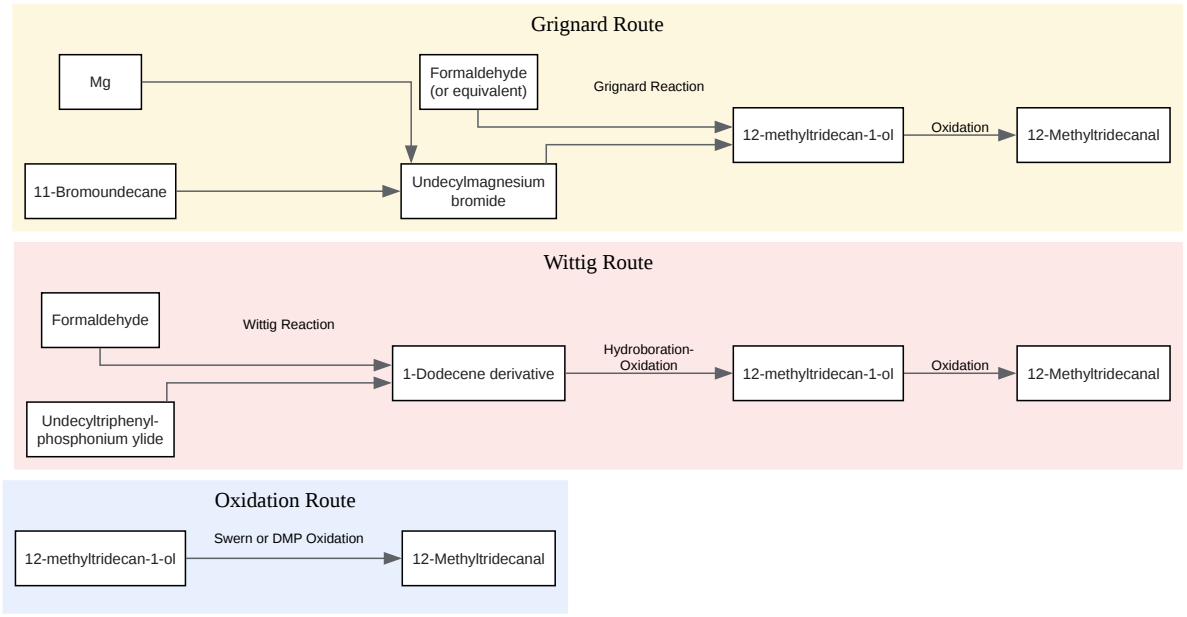
Protocol 2: Synthesis of **12-Methyltridecanal** via Dess-Martin Periodinane (DMP) Oxidation of 12-methyltridecan-1-ol

- Reaction Setup: To a solution of 12-methyltridecan-1-ol (1.0 equivalent) in anhydrous dichloromethane (DCM) at room temperature is added Dess-Martin periodinane (1.1 equivalents) in one portion.
- Reaction: The mixture is stirred at room temperature for 1-2 hours, and the reaction progress is monitored by thin-layer chromatography (TLC).
- Work-up: The reaction mixture is diluted with diethyl ether and quenched by the addition of a saturated aqueous solution of sodium bicarbonate and sodium thiosulfate. The mixture is stirred vigorously until the layers become clear. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by column chromatography on silica gel.

Visualizing the Synthetic Pathways

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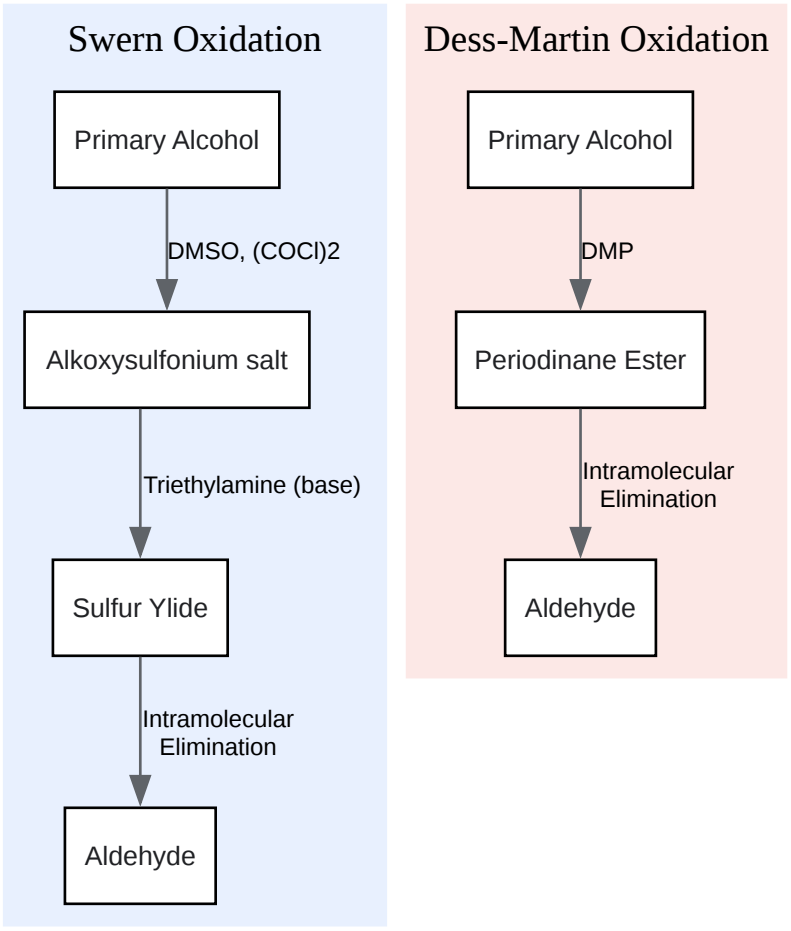
To better illustrate the logical flow of the discussed synthetic strategies, the following diagrams are provided.



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Caption: Overview of synthetic routes to **12-Methyltridecanal**.

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Caption: Key intermediates in Swern and Dess-Martin oxidations.

Conclusion

The synthesis of **12-Methyltridecanal** can be effectively achieved through several synthetic routes. The oxidation of the corresponding primary alcohol, 12-methyltridecan-1-ol, stands out as the most direct and high-yielding approach, with the choice between Swern and Dess-Martin oxidation depending on the scale, cost considerations, and sensitivity of the substrate. The Wittig reaction and Grignard-based syntheses offer valuable alternatives for constructing the carbon skeleton from smaller, readily available precursors, although they involve more synthetic steps. The selection of the optimal synthetic strategy will ultimately depend on the specific requirements of the research or development project, including factors such as desired purity, scale, cost, and available laboratory infrastructure.

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